

spectroscopic data for 5-Chloro-2-methylbenzonitrile (IR, NMR, Mass Spec)

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Compound of Interest

Compound Name: 5-Chloro-2-methylbenzonitrile

CAS No.: 50712-70-4

Cat. No.: B1295453

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An In-depth Technical Guide to the Spectroscopic Characterization of **5-Chloro-2-methylbenzonitrile**

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Abstract

This technical guide provides a comprehensive analysis of the spectroscopic data for **5-Chloro-2-methylbenzonitrile** (CAS No: 50712-70-4), a key intermediate in the synthesis of various chemical entities. For professionals in research, chemical synthesis, and drug development, unambiguous structural confirmation and purity assessment are paramount. This document details the application of Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C), and Mass Spectrometry (MS) to elucidate and verify the molecular structure of this compound. Each section explains the causality behind the experimental approach, presents detailed protocols, interprets the resulting data, and provides field-proven insights, ensuring a self-validating system of analysis.

Introduction: The Analytical Imperative

5-Chloro-2-methylbenzonitrile is a substituted aromatic nitrile. Its molecular structure, featuring a nitrile group, a chlorine atom, and a methyl group on a benzene ring, presents a distinct spectroscopic fingerprint. Accurate characterization is critical to control reaction pathways and ensure the identity and purity of downstream products. This guide integrates data from multiple orthogonal analytical techniques to build a robust and irrefutable structural profile.

Molecular Structure and Properties

A foundational understanding begins with the molecule's basic properties, which are summarized below.

Property	Value	Source
IUPAC Name	5-chloro-2-methylbenzonitrile	
CAS Number	50712-70-4	
Molecular Formula	C ₈ H ₆ ClN	
Molecular Weight	151.59 g/mol	
InChIKey	HFBZPKYQUFLCEL-UHFFFAOYSA-N	

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CN_group [pos="0,2.4!"];

// Benzene ring bonds
C1 -- C2;
C2 -- C3;
C3 -- C4;
C4 -- C5;
C5 -- C6;
C6 -- C1;

// Substituent bonds
C1 -- CN_group;
C2 -- CH3_group;
C5 -- Cl;
}
```

Caption: 2D structure of **5-Chloro-2-methylbenzonitrile**.

Infrared (IR) Spectroscopy: Probing Functional Groups

Expertise & Rationale

Infrared (IR) spectroscopy is a cornerstone technique for identifying functional groups within a molecule. The principle lies in the absorption of IR radiation by molecular bonds, causing them to vibrate at specific, characteristic frequencies. For **5-Chloro-2-methylbenzonitrile**, our primary targets are the sharp, intense absorption of the nitrile ($\text{C}\equiv\text{N}$) group, the aromatic C-H and C=C stretches, the aliphatic C-H stretches of the methyl group, and the C-Cl bond vibration. Attenuated Total Reflectance (ATR) is chosen as the sampling technique due to its simplicity, speed, and requirement for minimal sample preparation, making it ideal for routine analysis of solid powders.

Experimental Protocol: ATR-FTIR

- **Instrument Preparation:** Ensure the Bruker Tensor 27 FT-IR spectrometer's ATR crystal (DuraSamplIR II) is clean by wiping it with isopropanol and allowing it to dry completely.
- **Background Scan:** Perform a background scan to capture the ambient atmospheric spectrum (CO_2 , H_2O), which will be automatically subtracted from the sample spectrum.
- **Sample Application:** Place a small amount (approx. 1-2 mg) of **5-Chloro-2-methylbenzonitrile** powder onto the center of the ATR crystal.
- **Pressure Application:** Lower the instrument's pressure arm to apply consistent pressure, ensuring intimate contact between the sample and the crystal surface.
- **Spectrum Acquisition:** Collect the spectrum over a range of $4000\text{-}600\text{ cm}^{-1}$. Typically, 16-32 scans are co-added to achieve a high signal-to-noise ratio.
- **Data Processing:** The resulting interferogram is subjected to a Fourier Transform (FT) to generate the final absorbance or transmittance spectrum.

Data Presentation & Interpretation

The IR spectrum provides clear evidence for the key functional groups present in the molecule.

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Significance
~3050-3100	C-H Stretch	Aromatic (sp ²)	Confirms the presence of the benzene ring.
~2930-2980	C-H Stretch	Aliphatic (sp ³)	Indicates the methyl (-CH ₃) group.
~2230	C≡N Stretch	Nitrile	A sharp, intense peak characteristic of the nitrile functional group. This is a key diagnostic signal.
~1600, ~1480	C=C Stretch	Aromatic Ring	Skeletal vibrations of the benzene ring.
~800-900	C-H Bend	Aromatic (out-of-plane)	Bending patterns can hint at the ring substitution pattern.
~700-800	C-Cl Stretch	Aryl Halide	Confirms the presence of the chlorine substituent. The C-Cl stretch often appears in the fingerprint region and can be coupled with other vibrations. ^[1]

Expert Analysis: The most definitive peak in the IR spectrum is the nitrile stretch around 2230 cm⁻¹. Its sharp profile and high intensity make it an unmistakable marker for the -C≡N group. The combination of sp² C-H stretches above 3000 cm⁻¹ and sp³ C-H stretches below 3000 cm⁻¹ confirms the presence of both aromatic and aliphatic protons, respectively. Finally, the

presence of a band in the 800-700 cm^{-1} range is consistent with a C-Cl bond, completing the functional group profile.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Skeleton

Expertise & Rationale

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. ^1H NMR reveals the number of different types of protons, their electronic environments, and their proximity to other protons. ^{13}C NMR provides a count of the unique carbon atoms in the molecule. The choice of deuterated chloroform (CDCl_3) as a solvent is standard for many organic molecules due to its excellent solubilizing properties and the single, easily identifiable residual solvent peak.

Experimental Protocol: NMR Sample Preparation & Acquisition

- **Sample Preparation:** Accurately weigh approximately 10-15 mg of **5-Chloro-2-methylbenzonitrile** into a clean, dry NMR tube.
- **Solvent Addition:** Add approximately 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% tetramethylsilane (TMS) as an internal standard (δ 0.00).
- **Dissolution:** Cap the tube and gently vortex or invert it until the sample is fully dissolved.
- **Instrument Setup:** Place the NMR tube in the spectrometer (e.g., a 400 MHz Bruker instrument). The instrument is tuned and the magnetic field is shimmed to optimize homogeneity.
- **^1H NMR Acquisition:** A standard one-pulse experiment is run. Key parameters include a 30° pulse angle, a relaxation delay of 1-2 seconds, and the acquisition of 8-16 scans.
- **^{13}C NMR Acquisition:** A proton-decoupled experiment (e.g., zgpg30) is used to produce a spectrum with singlets for each carbon. Due to the lower natural abundance and sensitivity of the ^{13}C nucleus, a larger number of scans (e.g., 1024 or more) and a longer relaxation delay may be required.

^1H NMR Data & Interpretation

The ^1H NMR spectrum clearly resolves the three aromatic protons and the three methyl protons, with chemical shifts and coupling patterns confirming the 1,2,4-substitution pattern.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~7.55	d ($J \approx 2.0$ Hz)	1H	H-6	This proton is ortho to the electron-withdrawing -CN group and meta to the -Cl group. It is only coupled to H-4 over a long range, resulting in a narrow doublet.
~7.48	dd ($J \approx 8.2, 2.0$ Hz)	1H	H-4	This proton is ortho to the -Cl group and meta to both the -CN and -CH ₃ groups. It is split by H-3 (ortho coupling) and H-6 (meta coupling), appearing as a doublet of doublets.
~7.30	d ($J \approx 8.2$ Hz)	1H	H-3	This proton is ortho to the -CH ₃ group and is split only by its ortho neighbor H-4, resulting in a doublet.
~2.45	s	3H	-CH ₃	The methyl protons are

isolated from the aromatic protons and thus appear as a singlet. Its chemical shift is in the expected range for a methyl group attached to an aromatic ring.

¹³C NMR Data & Interpretation

The proton-decoupled ¹³C NMR spectrum shows 8 distinct signals, corresponding to the 8 unique carbon atoms in the molecule.

Chemical Shift (δ , ppm)	Assignment	Rationale
~141.6	C-2	The carbon bearing the methyl group is shifted downfield. Data from similar compounds like 2-methylbenzonitrile shows this carbon around 141.6 ppm. [2]
~135.0	C-5	The carbon attached to the electronegative chlorine atom is significantly deshielded.
~132.4	C-4	Aromatic CH carbon.
~132.2	C-6	Aromatic CH carbon.
~130.0	C-3	Aromatic CH carbon.
~117.9	C $\equiv$ N	The nitrile carbon has a characteristic chemical shift in this region. [2]
~112.4	C-1	The carbon attached to the nitrile group (ipso-carbon) is shielded relative to other quaternary carbons. [2]
~20.2	-CH ₃	The methyl carbon signal appears upfield, typical for sp ³ carbons. This value is consistent with the methyl carbon in 2-methylbenzonitrile. [2]

Mass Spectrometry (MS): Determining Mass and Fragmentation

Expertise & Rationale

Electron Ionization Mass Spectrometry (EI-MS) is a powerful technique for determining the molecular weight of a compound and gaining structural insights from its fragmentation pattern. When a molecule is bombarded with high-energy electrons, it forms a radical cation (the molecular ion, $M^{+\bullet}$), which can then break apart into smaller, charged fragments. The key evidence we seek for **5-Chloro-2-methylbenzonitrile** is the molecular ion peak and, crucially, the isotopic pattern caused by the presence of chlorine (^{35}Cl and ^{37}Cl), which gives a characteristic $M^{+\bullet}$ to $[M+2]^{+\bullet}$ ratio of approximately 3:1.

Experimental Protocol: GC-MS

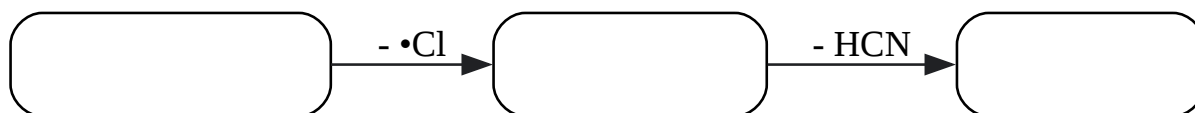
- **Sample Preparation:** Prepare a dilute solution of the compound (~1 mg/mL) in a volatile solvent like dichloromethane or ethyl acetate.
- **GC Injection:** Inject 1 μL of the solution into the Gas Chromatograph (GC). The sample is vaporized and carried by an inert gas (e.g., helium) through a capillary column (e.g., HP-5ms), which separates the analyte from any impurities.
- **Ionization:** As the compound elutes from the GC column, it enters the ion source of the Mass Spectrometer, where it is bombarded by a 70 eV electron beam.
- **Mass Analysis:** The resulting ions are accelerated into a mass analyzer (e.g., a quadrupole), which separates them based on their mass-to-charge ratio (m/z).
- **Detection:** An electron multiplier detects the ions, generating the mass spectrum.

Data Presentation & Interpretation

The mass spectrum provides definitive proof of the molecular weight and elemental composition.

m/z	Proposed Ion	Formula	Significance
151/153	$[M]^{+\bullet}$	$[C_8H_6ClN]^{+\bullet}$	Molecular Ion. The pair of peaks with an ~3:1 intensity ratio is the classic signature of a monochlorinated compound.
116	$[M - Cl]^+$	$[C_8H_6N]^+$	Loss of a chlorine radical. This is often a major fragment and is observed as the base peak in the NIST spectrum.[3]
89	$[C_7H_5]^+$	$[C_7H_5]^+$	Further fragmentation, possibly from the loss of HCN from the $[M - Cl]^+$ ion.[3]

Expert Analysis: The observation of the ion cluster at m/z 151 and 153 is the most critical piece of data from the mass spectrum. It not only confirms the molecular weight of 151.59 g/mol but also validates the presence of a single chlorine atom. The fragmentation pattern, particularly the facile loss of a chlorine atom to form the base peak at m/z 116, is chemically logical and further supports the proposed structure.



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Caption: Proposed EI-MS fragmentation of **5-Chloro-2-methylbenzonitrile**.

Conclusion: A Self-Validating Spectroscopic Profile

The comprehensive analysis via IR, ^1H NMR, ^{13}C NMR, and Mass Spectrometry provides a cohesive and self-validating structural confirmation of **5-Chloro-2-methylbenzonitrile**.

- IR spectroscopy confirms the presence of all key functional groups: nitrile, aromatic ring, methyl, and aryl-chloride.
- NMR spectroscopy provides an exact map of the carbon-hydrogen framework, with proton chemical shifts and coupling constants confirming the 1,2,4-substitution pattern.
- Mass Spectrometry establishes the correct molecular weight and confirms the presence of one chlorine atom through its distinct isotopic signature, while the fragmentation pattern aligns perfectly with the known structure.

Together, these techniques provide an unambiguous and robust analytical data package, essential for ensuring quality, consistency, and reliability for researchers, scientists, and drug development professionals.

References

- Electronic Supplementary Information - The Royal Society of Chemistry. The Royal Society of Chemistry. Available at: [\[Link\]](#)
- **5-Chloro-2-methylbenzonitrile** | C₈H₆ClN | CID 142743. PubChem, National Center for Biotechnology Information. Available at: [\[Link\]](#)
- **5-Chloro-2-methylbenzonitrile**. NIST WebBook, SRD 69. National Institute of Standards and Technology. Available at: [\[Link\]](#)
- Infrared spectrum of 2-chloro-6-methylbenzonitrile. ResearchGate. Available at: [\[Link\]](#)

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. rsc.org \[rsc.org\]](https://www.rsc.org)
- [3. 5-Chloro-2-methylbenzonitrile | C₈H₆ClN | CID 142743 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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